

An In-depth Technical Guide to the Synthesis of Propyl Phenylacetate

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Compound of Interest		
Compound Name:	Propyl phenylacetate	
Cat. No.:	B1585323	Get Quote

Propyl phenylacetate, a valuable ester recognized for its characteristic honey-like, fruity aroma, finds extensive application in the fragrance, flavor, and pharmaceutical industries. This guide provides a comprehensive overview of the primary synthetic routes to **propyl phenylacetate**, offering detailed experimental protocols, comparative quantitative data, and visual representations of the reaction pathways and workflows. This document is intended for researchers, scientists, and professionals engaged in drug development and fine chemical synthesis.

Core Synthesis Methodologies

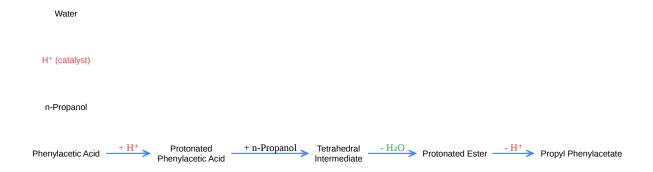
The synthesis of **propyl phenylacetate** is predominantly achieved through three principal methods: Fischer-Speier esterification, enzymatic synthesis, and transesterification. Each method presents distinct advantages and challenges in terms of yield, reaction conditions, and environmental impact.

Fischer-Speier Esterification

Fischer-Speier esterification is a classic and widely employed acid-catalyzed reaction between a carboxylic acid and an alcohol. In the context of **propyl phenylacetate** synthesis, this involves the reaction of phenylacetic acid with n-propanol in the presence of a strong acid catalyst, typically sulfuric acid. The reaction is reversible and is driven to completion by using an excess of one of the reactants, usually the less expensive alcohol, or by the removal of water as it is formed.



The mechanism of Fischer esterification involves the protonation of the carbonyl oxygen of the carboxylic acid, which enhances its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon to form a tetrahedral intermediate. Subsequent proton transfer and elimination of a water molecule yield the ester.

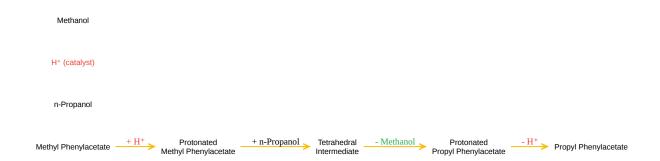


Water

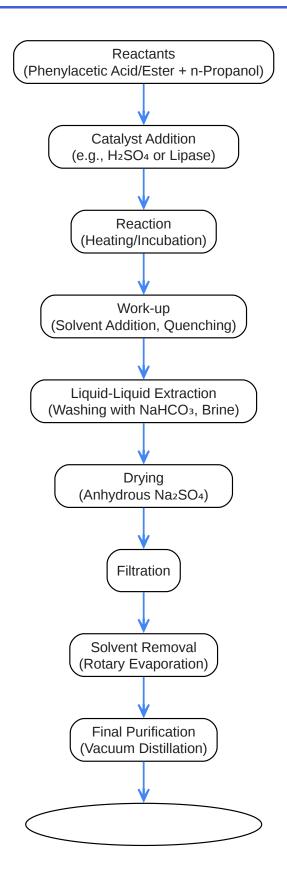
Propyl Phenylacetate

n-Propanol









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